

An In-depth Technical Guide to 1,1'-Thiocarbonyldiimidazole (TCDI)

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Compound of Interest

Compound Name: 1,1'-Thiocarbonyldiimidazole

Cat. No.: B131065

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Abstract

1,1'-Thiocarbonyldiimidazole (TCDI) is a versatile and highly reactive reagent widely employed in organic synthesis. As the sulfur analog of the peptide coupling reagent carbonyldiimidazole (CDI), TCDI serves as a safer alternative to the highly toxic thiophosgene. [1] Its utility spans a range of chemical transformations, including the synthesis of thioamides and thiocarbamates, the Corey-Winter olefin synthesis, and the Barton-McCombie deoxygenation. This guide provides a comprehensive overview of the physical and chemical properties of TCDI, detailed experimental protocols for the determination of its key characteristics, and a mechanistic exploration of its primary applications in synthetic chemistry.

Physical and Chemical Properties

TCDI is a yellow crystalline powder that is stable under anhydrous conditions but is sensitive to moisture and air.[2][3] It is soluble in several common organic solvents, facilitating its use in a variety of reaction conditions.[2][3]

Quantitative Physical and Chemical Data

The following tables summarize the key physical and chemical properties of TCDI. It is important to note that while the melting point has been experimentally determined, the boiling point and density are currently based on estimations and should be treated as such.

Table 1: General and Physical Properties of TCDI

Property	Value	Reference
Chemical Formula	C ₇ H ₆ N ₄ S	[1]
Molar Mass	178.21 g/mol	[1]
Appearance	Yellow powder	[4]
Melting Point	98-102 °C (lit.)	[3][5]
Boiling Point	342 °C (rough estimate)	[2]
Density	1.3046 g/cm ³ (rough estimate)	[2]
pKa	1.96 ± 0.10 (Predicted)	[2]

Table 2: Solubility Profile of TCDI

Solvent	Solubility	Reference
Water	Decomposes	[2]
Tetrahydrofuran (THF)	Soluble	[2][6]
Toluene	Soluble	[2][6]
Dichloromethane (DCM)	Soluble	[2][6]

Experimental Protocols

Accurate determination of the physical properties of a compound is crucial for its application in research and development. The following are detailed, generalized methodologies for the key experiments cited for determining the physical properties of organic compounds like TCDI.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Principle: A small, finely powdered sample of the organic solid is heated slowly at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or a digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- **Sample Preparation:** A small amount of the dry crystalline compound is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:**
 - **Thiele Tube:** The capillary tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a high-boiling liquid (e.g., mineral oil or silicone oil) so that the heat transfer is uniform.
 - **Digital Apparatus:** The capillary tube is inserted into the heating block of the apparatus.
- **Heating:** The apparatus is heated gently. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transformed into a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Principle: A small amount of the liquid is heated, and the temperature of the vapor in equilibrium with the boiling liquid is measured. For compounds that may decompose at their atmospheric boiling point, the determination can be carried out under reduced pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube or oil bath) or a heating block
- Beaker

Procedure (Capillary Method):

- **Sample Preparation:** A few drops of the liquid are placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is suspended in a heating bath.
- **Heating:** The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and escape as bubbles.
- **Observation:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Principle: A small, measured amount of the solute is added to a measured volume of the solvent. The mixture is agitated, and the extent of dissolution is observed.

Apparatus:

- Test tubes with stoppers
- Graduated cylinders or pipettes
- Spatula
- Vortex mixer or shaker

Procedure:

- Preparation: A small, known amount (e.g., 10 mg) of the solid compound is placed in a test tube.
- Solvent Addition: A small, measured volume (e.g., 1 mL) of the solvent is added to the test tube.
- Agitation: The test tube is stoppered and shaken vigorously or vortexed for a set period (e.g., 1-2 minutes).
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. If it has, the compound is considered soluble under these conditions. If solid remains, the compound is classified as sparingly soluble or insoluble. The process can be repeated with increasing amounts of solvent to determine the approximate solubility limit. For TCDI, its decomposition in water would be observed as gas evolution and the formation of a precipitate.

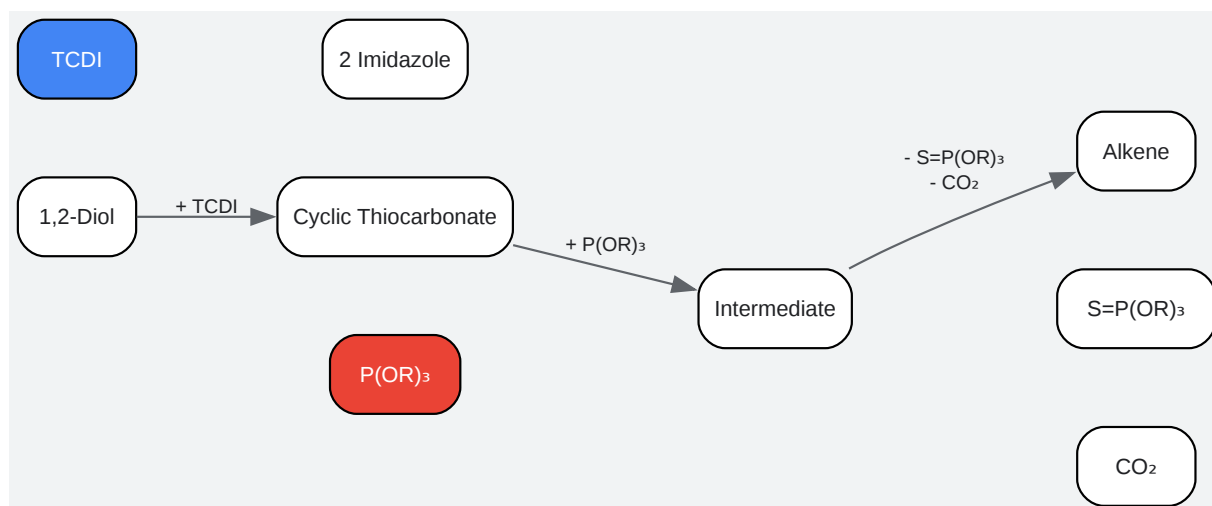
Chemical Reactivity and Synthetic Applications

TCDI is a valuable reagent in organic synthesis due to the facile displacement of its imidazole groups.^[1] This reactivity allows it to serve as a thiocarbonyl transfer agent in several important

transformations.

Corey-Winter Olefin Synthesis

The Corey-Winter olefin synthesis is a stereospecific method for converting 1,2-diols into olefins. TCDI is used to form a cyclic thiocarbonate intermediate from the diol.



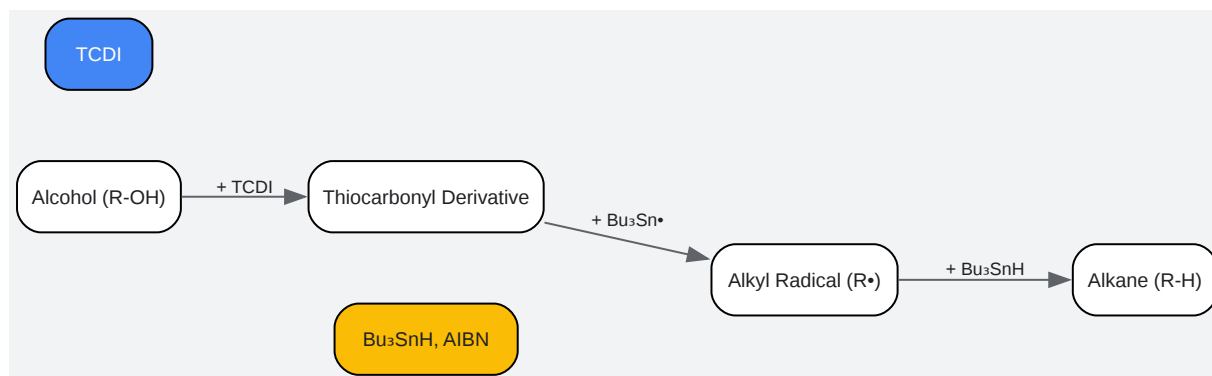
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Caption: Corey-Winter Olefin Synthesis Workflow.

Mechanism: The reaction proceeds in two main steps. First, the 1,2-diol reacts with TCDI to form a cyclic thiocarbonate, with the elimination of two molecules of imidazole. In the second step, the thiocarbonate is treated with a phosphite, which abstracts the sulfur atom to generate a carbene intermediate. This intermediate then collapses, releasing carbon dioxide and forming the desired alkene in a stereospecific manner.

Barton-McCombie Deoxygenation

The Barton-McCombie deoxygenation is a radical-based reaction that removes a hydroxyl group from an alcohol. The alcohol is first converted to a thiocarbonyl derivative, which can be achieved using TCDI.



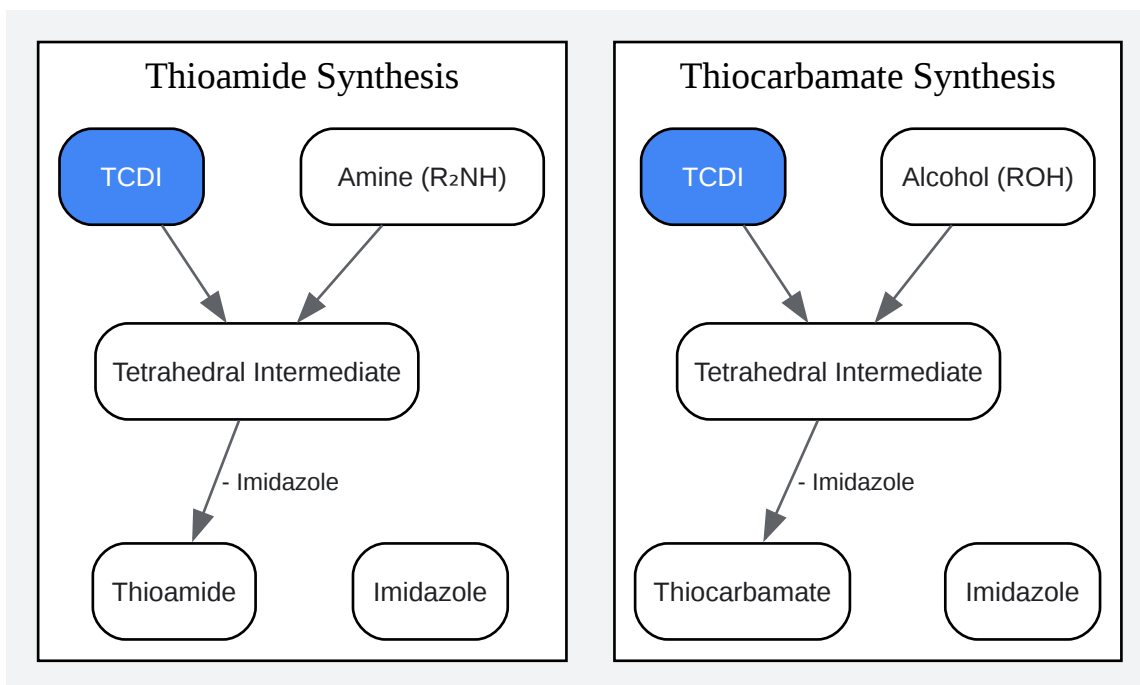
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Caption: Barton-McCombie Deoxygenation Pathway.

Mechanism: The alcohol is first converted to a thiocarbonyl derivative. A radical initiator, such as azobisisobutyronitrile (AIBN), generates a tributyltin radical (Bu₃Sn•) from tributyltin hydride (Bu₃SnH). This radical attacks the sulfur atom of the thiocarbonyl derivative, leading to the formation of an alkyl radical. The alkyl radical then abstracts a hydrogen atom from another molecule of Bu₃SnH to yield the deoxygenated product (alkane) and regenerate the tributyltin radical, thus propagating the radical chain reaction.

Synthesis of Thioamides and Thiocarbamates

TCDI is a highly effective reagent for the synthesis of thioamides and thiocarbamates from amines and alcohols, respectively. The high reactivity of the thiocarbonyl group in TCDI facilitates the nucleophilic attack by the amine or alcohol.



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Caption: Synthesis of Thioamides and Thiocarbamates using TCDI.

Mechanism: The synthesis of both thioamides and thiocarbamates proceeds through a similar nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen of the amine or the oxygen of the alcohol attacks the electrophilic carbon of the thiocarbonyl group in TCDI. This forms a tetrahedral intermediate. The intermediate then collapses, and one of the imidazole groups acts as a good leaving group, resulting in the formation of the corresponding thioamide or thiocarbamate and a molecule of imidazole.

Safety and Handling

TCDI is an irritant and is harmful if swallowed. It is also sensitive to moisture and air, and should be stored in a cool, dry place in a tightly sealed container.^[2] When handling TCDI, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. All manipulations should be carried out in a well-ventilated fume hood. In case of contact with skin or eyes, the affected area should be flushed with copious amounts of water.

Conclusion

1,1'-Thiocarbonyldiimidazole is a cornerstone reagent in modern organic synthesis, offering a safe and efficient means of introducing a thiocarbonyl group. Its well-defined reactivity and broad functional group tolerance make it an invaluable tool for researchers, scientists, and drug development professionals. A thorough understanding of its physical and chemical properties, coupled with established experimental protocols and a clear grasp of its reaction mechanisms, is essential for its effective and safe utilization in the laboratory. This guide provides a foundational resource to aid in the successful application of TCDI in a variety of synthetic endeavors.

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